

Application Notes and Protocols: Preparation and Storage of GSK3839919A Solutions

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Compound of Interest

Compound Name: GSK3839919A

Cat. No.: B12385126

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These guidelines provide detailed procedures for the preparation and storage of solutions of **GSK3839919A**, a potent, allosteric HIV-1 integrase inhibitor (ALLINI). Adherence to these protocols is crucial for ensuring the stability, and activity of the compound for reliable experimental results.

Physicochemical and Solubility Data

GSK3839919A is a solid powder with a molecular weight of 604.23 g/mol ^[1] Proper handling and storage are essential to maintain its integrity. The following table summarizes the key quantitative data for the preparation and storage of **GSK3839919A** solutions.

Parameter	Value	Source
Molecular Weight	604.23 g/mol	^[1]
Appearance	Solid	^[1]
Solubility in DMSO	10 mM	^[1]
Storage of Solid Powder	-20°C for 12 months; 4°C for 6 months	^[1]
Storage of Solutions in Solvent	-80°C for 6 months; -20°C for 6 months	^[1]

Experimental Protocols

Preparation of a 10 mM GSK3839919A Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **GSK3839919A** in Dimethyl Sulfoxide (DMSO).

Materials:

- **GSK3839919A** solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Calibrated micropipettes
- Vortex mixer
- Analytical balance

Procedure:

- Equilibration: Allow the vial of **GSK3839919A** solid powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- Weighing: Tare a clean, dry microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **GSK3839919A** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.604 mg of **GSK3839919A**.
 - Calculation:
 - Desired Molarity (M) = 10 mM = 0.01 mol/L
 - Molecular Weight (MW) = 604.23 g/mol
 - Desired Volume (V) = 1 mL = 0.001 L

- $\text{Weight (g)} = M \times \text{MW} \times V = 0.01 \text{ mol/L} \times 604.23 \text{ g/mol} \times 0.001 \text{ L} = 0.00060423 \text{ g} = 0.604 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **GSK3839919A**. For the example above, add 1 mL of DMSO.
- Mixing: Cap the tube tightly and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Protection from Light: Protect the solution from light by using an amber vial or by wrapping the tube in aluminum foil.

Storage and Handling of GSK3839919A Solutions

Proper storage is critical to prevent degradation and maintain the biological activity of **GSK3839919A**.

Short-Term Storage (up to 6 months):

- Store the DMSO stock solution at -20°C.[\[1\]](#)

Long-Term Storage (up to 6 months):

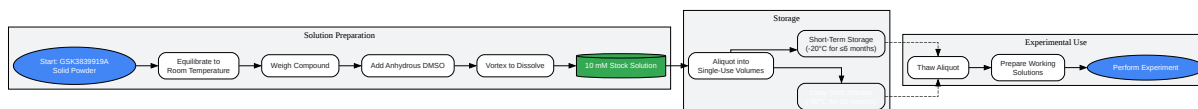
- For long-term storage, it is recommended to store the DMSO stock solution at -80°C.[\[1\]](#)

Aliquoting and Freeze-Thaw Cycles:

- To avoid repeated freeze-thaw cycles, which can lead to degradation, it is highly recommended to aliquot the stock solution into smaller, single-use volumes before freezing.
- Use low-retention microcentrifuge tubes for aliquoting to minimize loss of the compound.

Visualized Workflow

The following diagram illustrates the workflow for the preparation and storage of **GSK3839919A** solutions.



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Caption: Workflow for **GSK3839919A** solution preparation and storage.

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References

- 1. GSK3839919 | HIV-1 integrase inhibitor | Probechem Biochemicals [probechem.com]
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